

Minimizing leaf curl in tomatoes after 2-Naphthoxyacetic acid application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Naphthoxyacetic acid

Cat. No.: B087243

[Get Quote](#)

Technical Support Center: 2-Naphthoxyacetic Acid Application in Tomatoes

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in minimizing leaf curl in tomatoes following the application of **2-Naphthoxyacetic acid** (BNOA).

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of leaf curl after applying **2-Naphthoxyacetic acid** (BNOA) to tomato plants?

A1: The primary cause of leaf curl, technically known as epinasty (the downward bending of leaves), following the application of synthetic auxins like BNOA is the stimulation of ethylene production in the plant tissues.^{[1][2]} Exogenous auxin application leads to a localized increase in ethylene synthesis, which in turn causes differential cell elongation on the upper (adaxial) side of the petiole, resulting in the characteristic downward leaf curl.^{[1][3]}

Q2: Is the severity of leaf curl dependent on the concentration of BNOA applied?

A2: Yes, the severity of phytotoxic effects, including leaf curl, is generally dose-dependent. Higher concentrations of BNOA are more likely to induce significant leaf epinasty. While BNOA is effective for promoting fruit set, exceeding the optimal concentration can lead to undesirable

vegetative responses.[4][5] It is crucial to perform dose-response experiments to determine the optimal concentration for your specific tomato cultivar and experimental conditions.

Q3: Do all tomato cultivars react to BNOA in the same way?

A3: No, there is significant variability among tomato cultivars in their sensitivity to synthetic auxins.[6] Some cultivars are inherently more susceptible to auxin-induced epinasty than others.[6] If you are observing severe leaf curl, it may be beneficial to test different cultivars or screen for tolerance in your experimental line.

Q4: Can the application method influence the extent of leaf curl?

A4: Absolutely. A whole-plant spray is more likely to cause widespread leaf curl compared to a targeted application on flower clusters.[7] To minimize foliar effects when the primary goal is to enhance fruit set, it is recommended to apply the BNOA solution directly to the flower trusses.
[4][5]

Q5: How long does the leaf curl effect typically last?

A5: The duration of leaf curl can vary depending on the concentration of BNOA used, the environmental conditions, and the tomato cultivar. In some cases of exposure to vaporized β -naphthoxyacetic acid, the epinasty was reported to be temporary.[8] However, high concentrations can cause more persistent effects. Monitoring the plants over time is necessary to assess recovery.

Troubleshooting Guides

Issue 1: Severe Leaf Curl Observed After BNOA Application

- Probable Cause: The concentration of **2-Naphthoxyacetic acid** is too high.
- Troubleshooting Steps:
 - Reduce Concentration: Lower the concentration of BNOA in your working solution. Effective concentrations for fruit set are typically in the range of 20-50 mg/L (ppm).[4][5][9]

Start with a lower concentration and titrate up to find the optimal balance between fruit set and phytotoxicity.

- Change Application Method: If using a foliar spray, switch to a targeted application method. Use a small sprayer or a brush to apply the solution directly to the flower clusters, avoiding contact with the leaves as much as possible.
- Cultivar Selection: If possible, test a different tomato cultivar that may be less sensitive to synthetic auxins.[6]

Issue 2: Inconsistent Results and Variable Leaf Curl

- Probable Cause: Uneven application or poor solution properties.
- Troubleshooting Steps:
 - Incorporate a Surfactant: Add a non-ionic surfactant to your BNOA solution according to the manufacturer's recommendation (typically 0.05% to 0.1% v/v).[10][11] A surfactant reduces the surface tension of the spray droplets, ensuring more uniform coverage and potentially allowing for a lower, yet still effective, concentration of BNOA.[8][11]
 - Ensure Complete Dissolution: **2-Naphthoxyacetic acid** is sparingly soluble in water but soluble in ethanol or other organic solvents.[12] Ensure the crystalline BNOA is fully dissolved in a small amount of solvent before diluting with water to the final concentration. This prevents "hot spots" of high concentration on the plant tissue.

Data Presentation

The following table summarizes data from a study evaluating the effect of different doses of **2-Naphthoxyacetic acid** on tomato fruit set. While this study did not quantify leaf curl, it provides a useful reference for effective concentrations. Researchers should aim for the lowest effective concentration to minimize phytotoxicity.

2-Naphthoxyacetic Acid (mg/L)	Average Fruit Weight (g)	% Fruit Set	Equatorial Diameter (mm)
0 (Control)	65.87	64.02	40.96
20	-	78.40 (approx.)	-
30	76.29 (approx.)	78.40 (approx.)	-
40	76.29	78.40	45.38
50	-	-	-
60	-	-	-

Data adapted from Estrada-Botello, M.A., et al. (2012). Note: Dashes (-) indicate data not reported as significantly different or not highlighted in the study's conclusion. The study found that 20, 30, and 40 mg/L were statistically similar for % fruit set, with 40 mg/L being optimal for fruit size.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Protocol 1: Preparation of 2-Naphthoxyacetic Acid Stock and Working Solutions

- Stock Solution (1000 mg/L):
 - Weigh 100 mg of crystalline **2-Naphthoxyacetic acid**.
 - Dissolve the powder in 10 mL of 95% ethanol in a beaker. Use a magnetic stirrer until fully dissolved.
 - Transfer the solution to a 100 mL volumetric flask.
 - Bring the volume to 100 mL with deionized water. This is your 1000 mg/L stock solution. Store in a dark, cool place.
- Working Solution (e.g., 40 mg/L):

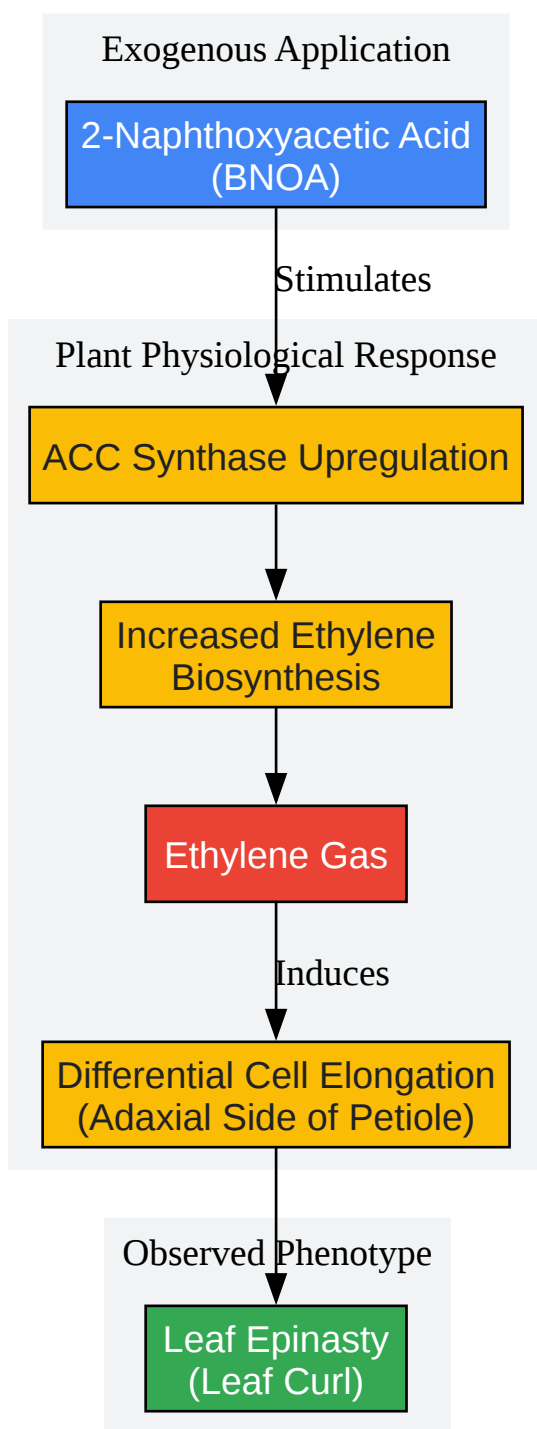
- To prepare 100 mL of a 40 mg/L working solution, pipette 4 mL of the 1000 mg/L stock solution into a 100 mL volumetric flask.
- (Optional) Add a non-ionic surfactant to a final concentration of 0.05% (50 μ L).
- Bring the volume to 100 mL with deionized water. Mix thoroughly.

Protocol 2: Targeted Application to Tomato Flower Clusters

- Objective: To enhance fruit set while minimizing foliar contact and subsequent leaf curl.
- Materials: Prepared BNOA working solution, small hand sprayer or fine-tipped brush, tomato plants at the flowering stage.
- Procedure:
 - Identify open flower clusters on the tomato plants.
 - If using a sprayer, adjust the nozzle to a fine mist and hold it close to the flower cluster. Apply a short burst, just enough to wet the flowers without significant runoff.
 - If using a brush, dip the brush in the BNOA solution and gently paint the pedicels and calyxes of the open flowers.
 - Apply the treatment to each new flower cluster as it develops.
 - Include a control group of plants that are treated with a solution containing only water and the surfactant (if used).
 - Monitor plants daily for signs of leaf epinasty, and record observations alongside fruit set and yield data.

Mandatory Visualizations

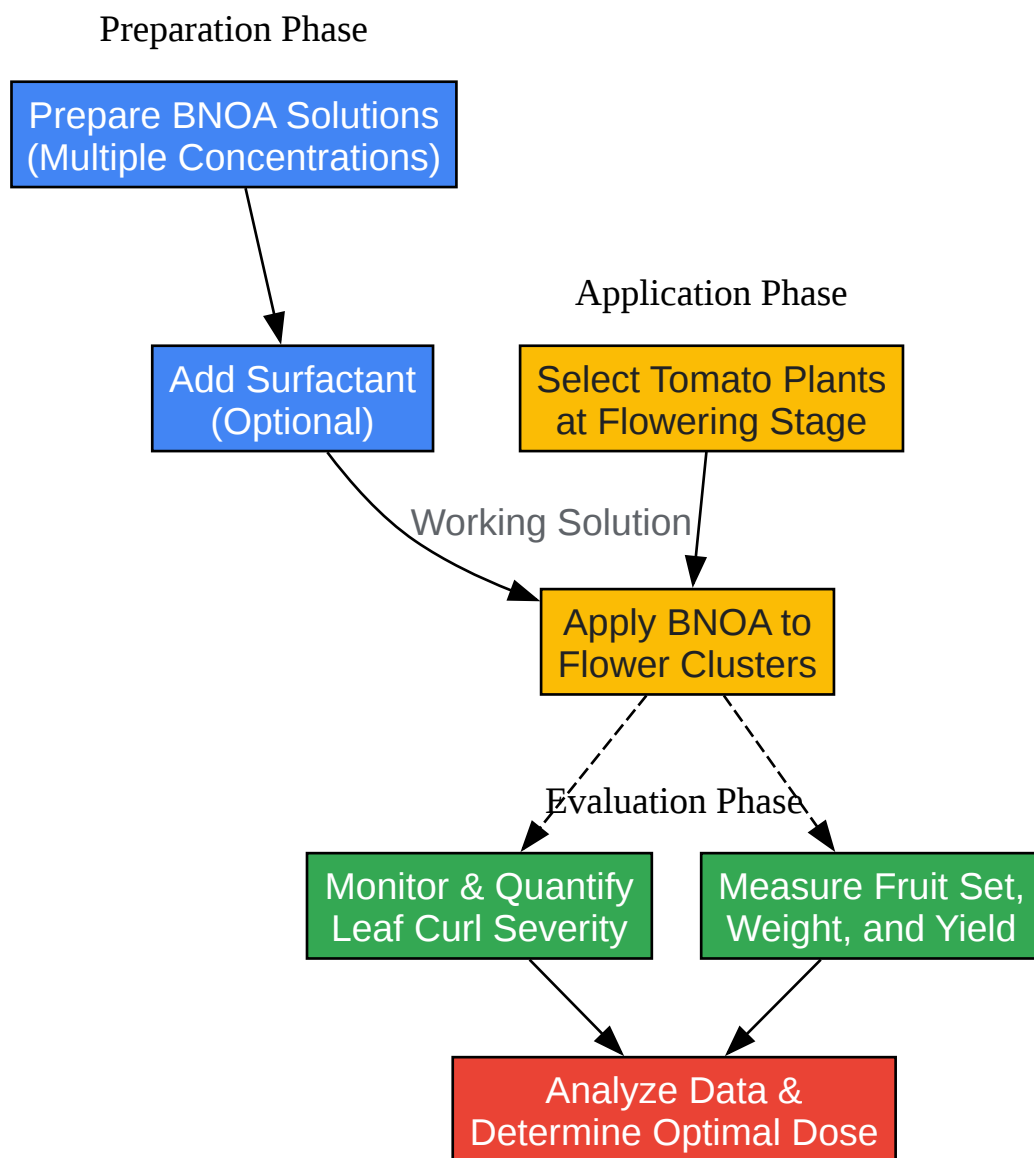
Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Auxin-induced leaf epinasty signaling pathway in tomato.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for optimizing BNOA concentration to minimize leaf curl.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Apical correlative effects in leaf epinasty of tomato - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Auxin and Ethylene Regulation of Petiole Epinasty in Two Developmental Mutants of Tomato, diageotropica and Epinastic - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. EFFECT OF DOSE APPLICATION OF AUXIN (2-NAPHTHOXY-ACETIC ACID) IN THE FLOWER CLUSTER OF TOMATO (SOLANUM LYCOPERSICUM L.) IN PROTECTED CONDITIONS AND HYDROPONICS | International Society for Horticultural Science [ishs.org]
- 6. mdpi.com [mdpi.com]
- 7. Increasing early crops of unprotected tomatoes (*Lycopersicon esculentum* Mill.) with naphthoxyacetic acid applied on whole plants | Górecka | Acta Agrobotanica [pbsociety.org.pl]
- 8. cales.arizona.edu [cales.arizona.edu]
- 9. researchgate.net [researchgate.net]
- 10. erams.com [erams.com]
- 11. thanyagroup.com [thanyagroup.com]
- 12. fieldreport.caes.uga.edu [fieldreport.caes.uga.edu]
- To cite this document: BenchChem. [Minimizing leaf curl in tomatoes after 2-Naphthoxyacetic acid application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087243#minimizing-leaf-curl-in-tomatoes-after-2-naphthoxyacetic-acid-application]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com